

Personal protective equipment for handling (5-Bromopyridin-3-yl)methanol hydrochloride

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Compound of Interest

Compound Name: (5-Bromopyridin-3-yl)methanol hydrochloride

Cat. No.: B1290504

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Essential Safety and Handling Guide for (5-Bromopyridin-3-yl)methanol hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(5-Bromopyridin-3-yl)methanol hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure a safe and efficient research environment.

Hazard Identification and GHS Classification

(5-Bromopyridin-3-yl)methanol hydrochloride is a chemical compound that requires careful handling due to its potential health hazards.

GHS Hazard Statements:

- Causes skin irritation (H315).[1][2][3][4]
- Causes serious eye irritation (H319).[1][2][3][4][5]
- May cause respiratory irritation (H335).[1][2][3][4]
- Harmful if swallowed (H302).[1][3][4]

GHS Pictogram:

- GHS07 (Exclamation Mark)

Signal Word:

- Warning

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is crucial to minimize exposure and ensure safety.

| PPE Category | Recommended Specification | Rationale |
|------------------------|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). | To prevent skin contact and irritation. [1] [2] [5] |
| Eye/Face Protection | Chemical safety goggles or glasses. A face shield is recommended when there is a risk of splashing. | To protect against serious eye irritation from splashes or dust. [1] [2] [5] |
| Body Protection | Flame-resistant lab coat worn over long-sleeved clothing and long pants. | To minimize skin contact and protect from potential splashes. [2] [6] [7] |
| Respiratory Protection | A NIOSH-approved air-purifying respirator with appropriate cartridges if engineering controls are insufficient or during spill cleanup. | To prevent inhalation of dust or vapors that may cause respiratory irritation. [6] |

Operational and Handling Plan

Adherence to standard operating procedures is essential for the safe handling of this compound.

Engineering Controls:

- Ventilation: All handling of **(5-Bromopyridin-3-yl)methanol hydrochloride** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][2][3]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[3]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][2][5]
- Keep the container tightly closed.[1][2][5]
- The substance should be stored locked up.[5]

Standard Handling Protocol:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Don all required PPE as specified in the table above.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Have a spill kit readily available.
- Handling:
 - Conduct all transfers and manipulations of the compound within the fume hood.
 - Avoid direct contact and use appropriate tools (e.g., spatulas, pipettes).
 - Avoid breathing dust or fumes.[2][5]

- Wash hands thoroughly after handling.[1][2][5]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

| Emergency Situation | First-Aid Measures |
|---------------------|---|
| Skin Contact | Immediately wash the affected area with plenty of soap and water.[2][5] If skin irritation occurs, seek medical advice.[5] Remove contaminated clothing and wash it before reuse.[2][5] |
| Eye Contact | Rinse cautiously with water for several minutes. [2][5] Remove contact lenses if present and easy to do. Continue rinsing.[2][5] If eye irritation persists, get medical attention.[5] |
| Inhalation | Move the person to fresh air and keep them comfortable for breathing.[2][5] Call a POISON CENTER or doctor if you feel unwell.[2][5] |
| Ingestion | Rinse mouth with water.[1] Do NOT induce vomiting.[1] Immediately call a POISON CENTER or doctor.[1] |

Spill Response:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE.[3]
- Avoid generating dust.
- For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a designated hazardous waste container.[2][3]
- Prevent the spill from entering drains or waterways.[2]

- Decontaminate the spill area.

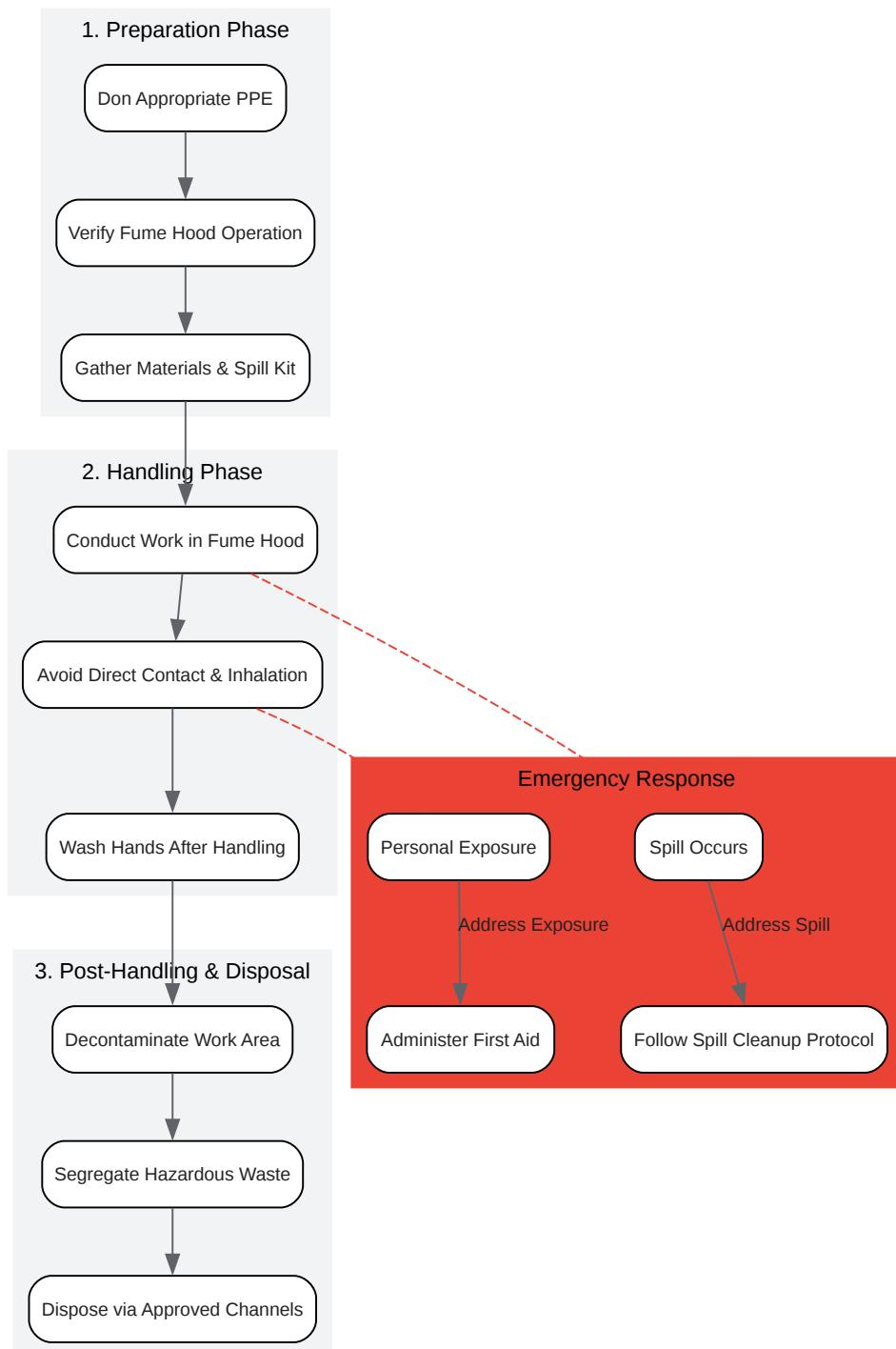
Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

- Solid Waste: All solid waste contaminated with **(5-Bromopyridin-3-yl)methanol hydrochloride** (e.g., gloves, weighing paper, absorbent material) should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing the compound should be collected in a separate, labeled hazardous liquid waste container.
- Disposal: Dispose of all waste at an approved waste disposal plant in accordance with local, state, and federal regulations.^{[1][5]} Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Workflow for Safe Handling of (5-Bromopyridin-3-yl)methanol hydrochloride

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Caption: Workflow for the safe handling of **(5-Bromopyridin-3-yl)methanol hydrochloride**.

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